

The Role of CP-640186 in Stimulating Fatty Acid Oxidation: A Technical Guide

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Compound of Interest

Compound Name: CP-640186
CAS No.: 591778-68-6
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Abstract

CP-640186 is a potent, orally active, and cell-permeable small molecule that has garnered significant interest for its role in modulating cellular metabolism. As an isozyme-nonselective inhibitor of acetyl-CoA carboxylase (ACC), **CP-640186** effectively blocks the synthesis of malonyl-CoA, a critical regulator of fatty acid metabolism. This inhibition leads to a dual effect: the suppression of de novo fatty acid synthesis and a robust stimulation of fatty acid oxidation. This technical guide provides an in-depth overview of the mechanism of action of **CP-640186**, detailed experimental protocols for assessing its effects, and a summary of key quantitative data, positioning it as a valuable tool for research in metabolic diseases such as non-alcoholic fatty liver disease (NAFLD), obesity, and type 2 diabetes.

Introduction

Acetyl-CoA carboxylase (ACC) is a biotin-dependent enzyme that catalyzes the irreversible carboxylation of acetyl-CoA to produce malonyl-CoA.^[1] In mammals, two isoforms of ACC exist: ACC1, which is predominantly cytosolic and highly expressed in lipogenic tissues like the

liver and adipose tissue, and ACC2, which is associated with the outer mitochondrial membrane and is primarily found in oxidative tissues such as skeletal and cardiac muscle.[1][2] Malonyl-CoA serves as a crucial building block for the synthesis of long-chain fatty acids.[3] Additionally, malonyl-CoA produced by ACC2 acts as a potent allosteric inhibitor of carnitine palmitoyltransferase 1 (CPT1), the enzyme responsible for transporting long-chain fatty acyl-CoAs into the mitochondria for β -oxidation.[4][5]

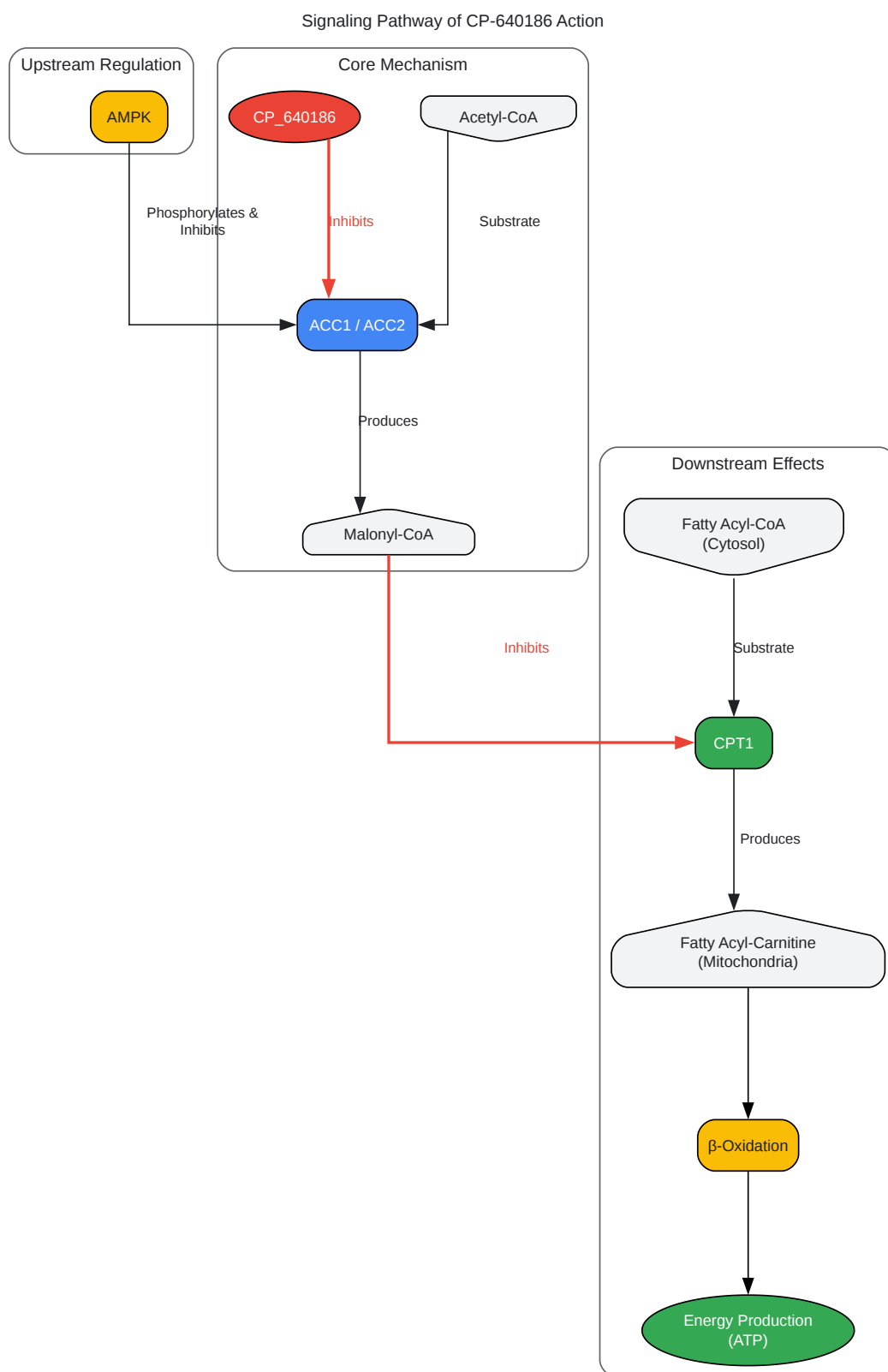
CP-640186 is a bipiperidylcarboxamide derivative that acts as a reversible and non-competitive inhibitor of both ACC1 and ACC2 with respect to ATP, bicarbonate, and acetyl-CoA.[6][7] By inhibiting both isoforms, **CP-640186** effectively reduces intracellular malonyl-CoA concentrations, thereby relieving the inhibition of CPT1 and promoting the transport and subsequent oxidation of fatty acids in the mitochondria.[6][7]

Mechanism of Action and Signaling Pathway

The primary mechanism by which **CP-640186** stimulates fatty acid oxidation is through the inhibition of ACC. This leads to a decrease in the intracellular concentration of malonyl-CoA. The reduction in malonyl-CoA levels has a significant impact on the activity of CPT1, the rate-limiting enzyme in mitochondrial fatty acid oxidation.[4] With less malonyl-CoA to inhibit it, CPT1 activity increases, leading to a greater influx of fatty acyl-CoAs into the mitochondrial matrix, where they undergo β -oxidation.

The regulation of ACC itself is a critical aspect of this pathway. AMP-activated protein kinase (AMPK), a key cellular energy sensor, is a major upstream regulator of ACC.[8][9] When cellular AMP/ATP ratios are high, indicating a low energy state, AMPK is activated and phosphorylates ACC at specific serine residues (Ser79 in ACC1 and Ser212 in ACC2).[8] This phosphorylation leads to the inhibition of ACC activity. Therefore, the effects of **CP-640186** can be synergistic with cellular states that naturally activate AMPK.

The downstream consequences of CPT1 activation are increased rates of β -oxidation, leading to the production of acetyl-CoA, NADH, and FADH₂, which then fuel the tricarboxylic acid (TCA) cycle and oxidative phosphorylation to generate ATP.[10] This shift towards fatty acid utilization as an energy source is a key therapeutic goal in various metabolic disorders.



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Caption: Signaling Pathway of **CP-640186** Action

Quantitative Data

The efficacy of **CP-640186** has been quantified in various in vitro and in vivo models. The following tables summarize the key data.

Table 1: In Vitro Efficacy of CP-640186

Parameter	System	Target	Value	Reference
IC50	Rat Liver Homogenate	ACC1	53 nM	[11]
IC50	Rat Skeletal Muscle Homogenate	ACC2	61 nM	[11]
IC50	HepG2 Cells	Fatty Acid & TG Synthesis	~55 nM	[6]
EC50	C2C12 Cells	Palmitate Oxidation	57 nM	[6]
EC50	Rat Epitrochlearis Muscle Strips	Palmitate Oxidation	1.3 μ M	[6]
EC50	HepG2 Cells	Fatty Acid Synthesis Inhibition	1.6 μ M	[6]
EC50	HepG2 Cells	Triglyceride Synthesis Inhibition	1.8 μ M	[6]

Table 2: In Vivo Efficacy of CP-640186 in Rats

Parameter	Tissue	Value	Reference
ED50 (Malonyl-CoA Lowering)	Liver	55 mg/kg	[6]
ED50 (Malonyl-CoA Lowering)	Soleus Muscle	6 mg/kg	[6]
ED50 (Malonyl-CoA Lowering)	Quadriceps Muscle	15 mg/kg	[6]
ED50 (Malonyl-CoA Lowering)	Cardiac Muscle	8 mg/kg	[6]
ED50 (Fatty Acid Synthesis Inhibition)	Whole Body	13 mg/kg	[6]
ED50 (Fatty Acid Oxidation Stimulation)	Whole Body	~30 mg/kg	[6]

Table 3: In Vivo Efficacy of CP-640186 in Mice

Parameter	Model	Value	Reference
ED50 (Fatty Acid Synthesis Inhibition)	CD1 Mice	11 mg/kg	[6]
ED50 (Fatty Acid Synthesis Inhibition)	ob/ob Mice	4 mg/kg	[6]

Experimental Protocols

In Vitro Fatty Acid Oxidation Assay using Radiolabeled Palmitate

This protocol describes the measurement of fatty acid oxidation in cultured cells (e.g., C2C12 myotubes) treated with **CP-640186**. The assay quantifies the conversion of [14C]-palmitate to 14CO₂ and acid-soluble metabolites.[12][13]

Materials:

- C2C12 cells
- DMEM and appropriate cell culture supplements
- **CP-640186**
- [1-14C]palmitic acid
- Fatty acid-free Bovine Serum Albumin (BSA)
- L-Carnitine
- Perchloric acid (1 M)
- NaOH (1 M)
- Scintillation fluid
- Scintillation counter
- 24-well cell culture plates
- Whatman filter paper discs

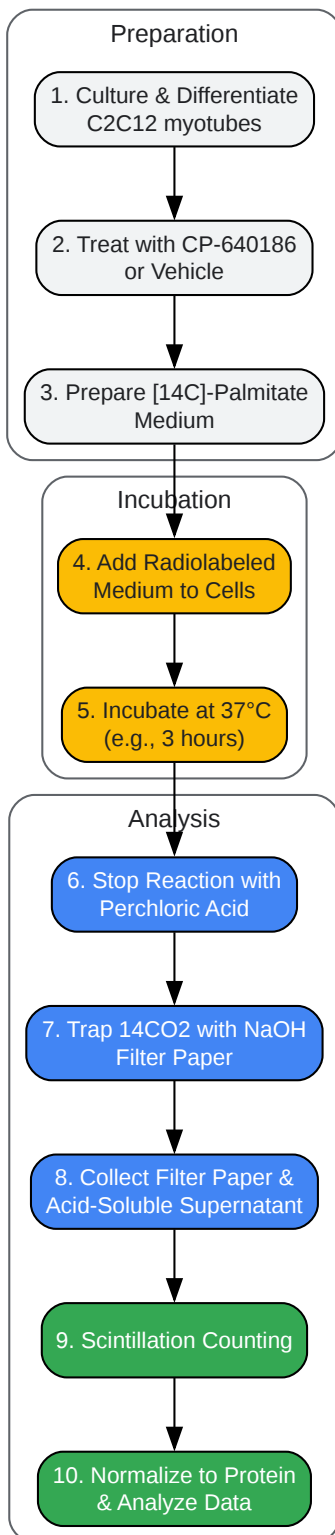
Procedure:

- Cell Culture and Treatment:
 - Seed C2C12 myoblasts in 24-well plates and differentiate into myotubes.
 - Treat myotubes with varying concentrations of **CP-640186** or vehicle control for a specified period (e.g., 2 hours).
- Preparation of Radiolabeled Palmitate Medium:
 - Prepare a stock solution of [1-14C]palmitic acid complexed to fatty acid-free BSA.
 - Dilute the stock in serum-free DMEM to achieve the final desired concentrations of palmitate (e.g., 100 μ M) and radioactivity (e.g., 0.4 μ Ci/mL).

- Supplement the medium with L-carnitine (e.g., 0.5 mM).
- Fatty Acid Oxidation Incubation:
 - Wash the treated myotubes with PBS.
 - Add the radiolabeled palmitate medium to each well.
 - Place a Whatman filter paper disc soaked in 1 M NaOH in the cap of a corresponding microcentrifuge tube for each well to trap the produced $^{14}\text{CO}_2$.
 - Seal the wells and incubate at 37°C for a defined period (e.g., 3 hours).
- Stopping the Reaction and Sample Collection:
 - Stop the reaction by adding 1 M perchloric acid to each well.
 - Allow the CO_2 to be trapped on the filter paper for an additional 60-90 minutes at room temperature.
 - Transfer the filter paper to a scintillation vial.
 - Centrifuge the 24-well plate to pellet the precipitated protein and unoxidized palmitate.
 - Collect the supernatant containing the acid-soluble metabolites and transfer it to a separate scintillation vial.
- Quantification:
 - Add scintillation fluid to each vial.
 - Measure the radioactivity in a scintillation counter.
 - The radioactivity on the filter paper represents the amount of $^{14}\text{CO}_2$ produced (complete oxidation).
 - The radioactivity in the supernatant represents the acid-soluble metabolites (incomplete oxidation products like acetyl-CoA).

- Normalize the results to the total protein content of each well.

Workflow for In Vitro Fatty Acid Oxidation Assay



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Caption: Workflow for In Vitro Fatty Acid Oxidation Assay

In Vivo Measurement of Malonyl-CoA Levels

This protocol outlines the procedure for measuring tissue-specific malonyl-CoA concentrations in rats following oral administration of **CP-640186**.^{[2][6]}

Materials:

- Sprague-Dawley rats
- **CP-640186** formulation for oral gavage
- Trichloroacetic acid (TCA)
- Internal standard ([¹³C₃]malonyl-CoA)
- Solid-phase extraction (SPE) columns
- High-performance liquid chromatography-mass spectrometry (HPLC-MS) system

Procedure:

- Animal Dosing:
 - Administer **CP-640186** or vehicle to rats via oral gavage at various doses.
 - At a specified time point post-dosing, anesthetize the animals.
- Tissue Collection:
 - Rapidly excise tissues of interest (e.g., liver, soleus muscle, heart).
 - Immediately freeze-clamp the tissues in liquid nitrogen to halt metabolic activity.
- Extraction of Malonyl-CoA:
 - Homogenize the frozen tissue in cold 10% TCA containing the internal standard.
 - Centrifuge the homogenate to precipitate proteins.

- Purification:
 - Isolate the acyl-CoAs from the supernatant using a reversed-phase SPE column.
 - Elute the acyl-CoAs and dry the eluate.
- Quantification by HPLC-MS:
 - Reconstitute the sample in an appropriate buffer.
 - Inject the sample into the HPLC-MS system.
 - Separate malonyl-CoA from other acyl-CoAs using a suitable HPLC gradient.
 - Detect and quantify malonyl-CoA and the internal standard using mass spectrometry.
 - Calculate the concentration of malonyl-CoA in the original tissue sample based on the standard curve.

Conclusion

CP-640186 is a powerful research tool for investigating the role of ACC and fatty acid metabolism in health and disease. Its well-characterized mechanism of action, potent in vitro and in vivo activity, and the availability of established experimental protocols make it an invaluable asset for researchers in the fields of metabolic disease, oncology, and beyond. The data presented in this guide underscore the potential of ACC inhibition as a therapeutic strategy and highlight the utility of **CP-640186** in elucidating the complex regulation of cellular energy homeostasis. As research continues to unravel the intricacies of metabolic pathways, the use of specific and potent inhibitors like **CP-640186** will be instrumental in advancing our understanding and developing novel therapeutic interventions.

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